IR spectroscopy of 2-iodo-2-methylpropane for functional group analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*2-Methylpropanoyl iodide*
CAS No.:	*65269-91-2*
Cat. No.:	*B14496416*

Get Quote

Technical Comparison Guide: IR Spectroscopy of 2-Iodo-2-Methylpropane

Executive Summary & Application Context

2-Iodo-2-methylpropane (tert-butyl iodide,

-BuI) is a prototypical tertiary alkyl halide frequently employed as a substrate in mechanistic studies of nucleophilic substitution (

) and elimination (

) reactions. Unlike its more stable chloride and bromide counterparts,

-BuI possesses a weak C–I bond (approx. 53 kcal/mol), making it highly reactive and prone to homolytic cleavage or hydrolysis.

For researchers and drug development professionals, accurate Infrared (IR) spectroscopy of this compound is critical not just for identification, but for assessing purity. The presence of

© 2026 BenchChem. All rights reserved.

hydrolysis products (tert-butanol) or elimination products (isobutylene) can be rapidly detected via IR monitoring. This guide provides an in-depth spectral analysis, compares

-BuI against its halogenated analogs, and outlines a robust experimental protocol for handling this light-sensitive reagent.

Spectral Characterization: The "Fingerprint" of -BuI[1][2]

The IR spectrum of 2-iodo-2-methylpropane is dominated by the vibrations of the highly symmetrical tert-butyl group and the heavy-atom carbon-iodine stretch.

Key Functional Group Assignments

The following table summarizes the diagnostic peaks required for positive identification.

© 2026 BenchChem. All rights reserved.

Functional Group	Vibration Mode	Wavenumber (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">)	Intensity	Diagnostic Note
C–H (Methyl)	Stretching ( )	2850 – 2975	Strong	Typical alkyl stretch; overlaps with other saturated hydrocarbons.
C–H (t-Butyl)	Bending (Split)	1365 – 1370 & 1385 – 1395	Medium	The "t-Butyl Doublet." A critical identifier for the group.[1]
C–C Skeletal	Skeletal Vib.	1200 – 1255	Medium	Characteristic of the quaternary carbon center.
C–I	Stretching	500 – 600	Strong	Primary Halide Identifier. Often near 570–580 .

The Mass Effect: C–X Bond Trends

The position of the carbon-halogen stretching frequency is inversely proportional to the reduced mass (

© 2026 BenchChem. All rights reserved.

) of the C–X system. As the mass of the halogen increases, the frequency decreases. This is the primary method for distinguishing

-BuI from

-BuBr and

-BuCl.

- C–Cl:

  550 – 850

- C–Br:

  515 – 690

- C–I:

  500 – 600

  [2][3]

> *Technical Insight: The C–I stretch for*
>
> -BuI often appears at the lower limit of standard FTIR detectors (which typically cut off at 400 or 450
>
>). If using KBr optics, the peak is visible; if using ZnSe ATR, the lower frequency edge may be attenuated.

Comparative Analysis

2-Iodo-2-methylpropane vs. Halogen Analogs

The following table compares the spectral shifts observed when changing the halogen atom while maintaining the tert-butyl framework.

© 2026 BenchChem. All rights reserved.

Feature	tert-Butyl Iodide	tert-Butyl Bromide	tert-Butyl Chloride
C–X Frequency	~500–600	~515–690	~570–800
Bond Strength	Weakest (Reactive)	Intermediate	Strongest (Stable)
Fingerprint (1300-900)	Similar skeletal modes	Similar skeletal modes	Similar skeletal modes

Distinguishing Isomers: tert-Butyl vs. Isobutyl Iodide

A common analytical challenge is distinguishing 2-iodo-2-methylpropane (

-BuI) from its structural isomer, 1-iodo-2-methylpropane (isobutyl iodide).

- tert-Butyl Iodide: Shows the characteristic split doublet at ~1370 and ~1390

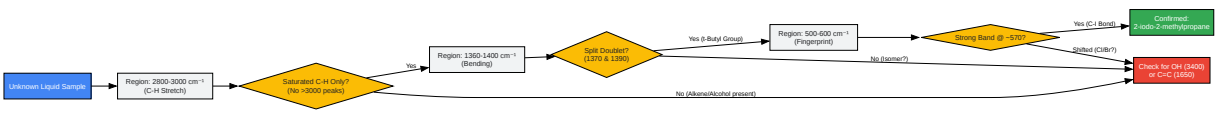
  due to the symmetric/asymmetric deformation of the three methyl groups attached to a single carbon.

- Isobutyl Iodide: Contains an isopropyl group (–CH(CH₃)₂). While it also shows a doublet, the skeletal vibrations in the 1100–1300

  region differ significantly due to the presence of a methine (CH) backbone which is absent in the tert-butyl structure.

Visualization of Spectral Logic

The following diagram illustrates the logical flow for identifying 2-iodo-2-methylpropane using IR spectroscopy, highlighting the exclusion of common contaminants.



Click to download full resolution via product page

Figure 1: Decision logic for confirming the identity of tert-butyl iodide via IR spectroscopy.

Experimental Protocol: Handling & Acquisition

2-Iodo-2-methylpropane is light-sensitive and thermally unstable.[4] Decomposition releases free iodine (

), turning the liquid yellow/brown, and isobutylene gas.

Sample Preparation

- Stabilizer Check: Ensure the reagent bottle contains a stabilizer (typically copper powder/turnings) to scavenge free iodine.
- Visual Inspection: The liquid should be colorless to pale yellow. Dark brown liquid indicates significant decomposition; distillation may be required before analysis.
- Sampling Method:
  - ATR (Attenuated Total Reflectance): Preferred for speed. Use a Diamond or ZnSe crystal. Note: Clean the crystal immediately after use to prevent iodine staining.
  - Liquid Film: Place 1 drop between two NaCl or KBr salt plates. Warning: Do not use if sample is wet (contains water), as this will fog the salt plates.

Acquisition Parameters

- Resolution: 4
- Scans: 16–32 scans (sufficient for neat liquids)
- Range: 4000 – 400

  (Ensure the detector covers the low-frequency C–I region).

Troubleshooting Guide

- Broad Peak at 3400

© 2026 BenchChem. All rights reserved.

: Indicates hydrolysis to tert-butanol (impurity).

- Peak at 1650

  : Indicates elimination to isobutylene (impurity).

- Yellowing of Sample: Homolytic cleavage of C–I bond.

References

- NIST Mass Spectrometry Data Center.tert-Butyl iodide (2-iodo-2-methylpropane) Infrared Spectrum.[5] NIST Chemistry WebBook, SRD 69. Available at: [Link]
- Doc Brown's Chemistry.Interpretation of the infrared spectrum of 2-iodo-2-methylpropane. Available at: [Link]
- University of Colorado Boulder.IR Spectroscopy Tutorial: Alkyl Halides. Organic Chemistry Courses.[6] Available at: [Link]
- PubChem.2-Iodo-2-methylpropane Compound Summary. National Library of Medicine. Available at: [Link]
- Spectroscopy Online.Halogenated Organic Compounds: The Mass Effect. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. infrared spectrum of 2-iodo-2-methylpropane (CH3)3CI prominent wavenumbers cm-1 detecting functional groups present finger print for identification of tert-butyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 3. infrared spectrum of 1-iodo-2-methylpropane C4H9I (CH3)2CHCH2I prominent wavenumbers cm-1 detecting functional groups present finger print for identification of

isobutyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]

- 4. lookchem.com [lookchem.com]
- 5. 2-Iodo-2-methylpropane | C4H9I | CID 11206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. webassign.net [webassign.net]
- To cite this document: BenchChem. [IR spectroscopy of 2-iodo-2-methylpropane for functional group analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14496416/docs#ir-spectroscopy-of-2-iodo-2-methylpropane-for-functional-group-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.